

Navigating the Safe Disposal of 2-Bromobenzaldehyde: A Procedural Guide

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Compound of Interest

Compound Name: 2-Bromoaldisin

Cat. No.: B1337524

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Disclaimer: The following guide provides disposal procedures for 2-Bromobenzaldehyde, as the initially requested "**2-Bromoaldisin**" is not a recognized chemical compound and is presumed to be a typographical error. It is crucial to confirm the identity of any chemical before handling and disposal.

This document offers essential safety and logistical information for the proper disposal of 2-Bromobenzaldehyde, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Chemical and Physical Properties

A summary of key quantitative data for 2-Bromobenzaldehyde is presented below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₅ BrO
Molecular Weight	185.02 g/mol [1][2]
CAS Number	6630-33-7[3][4]
Appearance	Colorless to pale yellow liquid or solid[1][5]
Melting Point	16-21 °C (60.8-69.8 °F)[1][2][5]
Boiling Point	230 °C (446 °F)[2][6]
Density	1.585 g/mL at 25 °C[2][5][6]
Solubility	Insoluble in water. Soluble in alcohol and benzene.[2][6]
Flash Point	95 °C (203 °F) - closed cup

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromobenzaldehyde is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.[3][4][7] It may also cause respiratory irritation.[3][4][7] Therefore, strict adherence to safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory.

Required PPE:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8]
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) and wear a lab coat or other protective clothing to prevent skin contact.[8]
- Respiratory Protection: In case of inadequate ventilation or when dusts are generated, a NIOSH-approved respirator is required.[9]

Step-by-Step Disposal Protocol

The disposal of 2-Bromobenzaldehyde must be handled as hazardous waste and in accordance with all local, regional, and national regulations.^{[3][9]}

Experimental Protocol for Disposal:

- Segregation and Collection:
 - Do not mix 2-Bromobenzaldehyde with other waste streams.^[9]
 - Collect waste 2-Bromobenzaldehyde, including any contaminated materials (e.g., paper towels, gloves), in a designated, properly labeled, and sealed container. The container should be kept in a cool, dry, and well-ventilated area.^{[3][9]}
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the name "2-Bromobenzaldehyde," and any other information required by your institution's environmental health and safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure and away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.^[3]
- Arranging for Pickup:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
 - Provide them with the necessary documentation, including the Safety Data Sheet (SDS).
- Decontamination:
 - Thoroughly decontaminate any equipment or surfaces that have come into contact with 2-Bromobenzaldehyde using an appropriate solvent (e.g., ethanol) and then wash with soap and water. Collect all decontamination materials as hazardous waste.

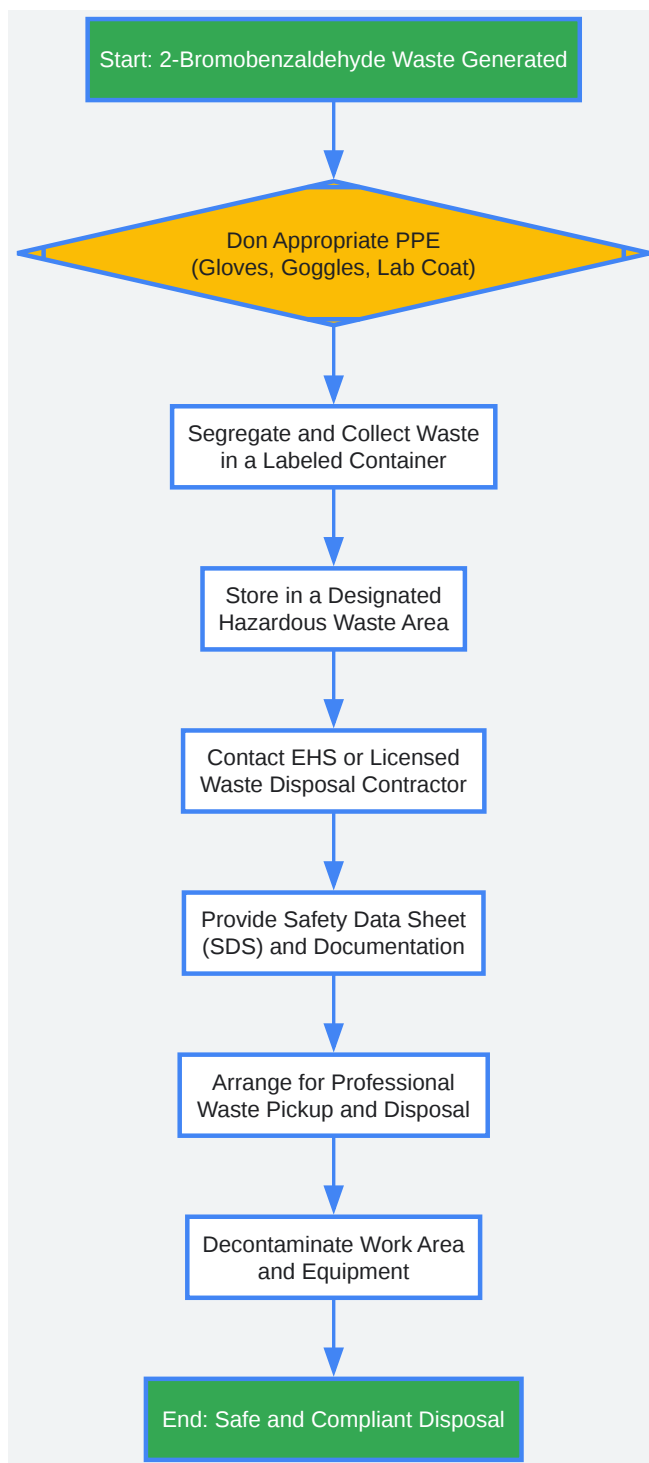
Emergency Procedures for Spills

In the event of a spill, the following steps should be taken:

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like sawdust.
- **Collection:** Carefully sweep or scoop up the absorbed material and place it into a designated hazardous waste container.^{[3][4]}
- **Decontamination:** Clean the spill area as described in the disposal protocol.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of 2-Bromobenzaldehyde.



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Caption: Workflow for the safe disposal of 2-Bromobenzaldehyde.

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References

- 1. 2-Bromobenzaldehyde | C₇H₅BrO | CID 81129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6630-33-7 CAS MSDS (2-Bromobenzaldehyde) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. 2-Bromo benzaldehyde, 98% 6630-33-7 India [ottokemi.com]
- 6. 2-Bromobenzaldehyde | 6630-33-7 [chemicalbook.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. echemi.com [echemi.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
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